

2-(p-Nitrobenzal)-cyclohexanone chemical structure and properties

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Compound of Interest

Compound Name: 2-(p-Nitrobenzal)-cyclohexanone

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In-Depth Technical Guide: 2-(p-Nitrobenzal)-cyclohexanone

Executive Summary

2-(p-Nitrobenzal)-cyclohexanone (IUPAC: (E)-2-(4-nitrobenzylidene)cyclohexan-1-one) is a pivotal

-unsaturated ketone belonging to the chalcone superfamily. Characterized by a "push-pull" electronic architecture—comprising an electron-withdrawing nitro group and an electron-donating/conjugating cyclohexanone ring—this compound serves as a versatile scaffold in organic synthesis, nonlinear optics (NLO), and medicinal chemistry.

This guide provides a rigorous technical analysis of its molecular architecture, optimized synthetic protocols to selectively isolate the mono-substituted derivative over the thermodynamically favored bis-substituted analog, and its physicochemical and biological applications.

Part 1: Molecular Architecture & Physicochemical Profile

Structural Characteristics

The molecule consists of a cyclohexanone ring fused to a p-nitrobenzene moiety via a methylene bridge. The conjugation of the carbonyl group with the alkene and the aromatic ring creates an extended

-electron system, which is responsible for its optical properties and chemical reactivity.

- Stereochemistry: The exocyclic double bond predominantly adopts the (E)-configuration due to steric repulsion between the phenyl ring and the carbonyl oxygen in the (Z)-isomer.
- Electronic Distribution: The p-nitro group () acts as a strong electron acceptor, while the carbonyl group () serves as an auxiliary acceptor, creating a dipole across the conjugated bridge. This electronic polarization makes the α -carbon highly electrophilic, facilitating Michael additions.

Physicochemical Data Table

Property	Value / Description	Note
IUPAC Name	(E)-2-(4-nitrobenzylidene)cyclohexan-1-one	Mono-substituted derivative
CAS Number	22114-45-0	Distinct from bis-derivative (10321-25-2)
Molecular Formula		MW: 231.25 g/mol
Appearance	Yellow to pale-orange crystalline solid	Color arises from extended conjugation
Melting Point	108–112 °C (Lit.)	Lower than bis-derivative (~170 °C)
Solubility	Soluble in DMSO, DMF, CHCl ₃ , Acetone	Sparingly soluble in Ethanol; Insoluble in Water
UV-Vis Absorption	nm	Exhibits solvatochromism
Reactivity	High electrophilicity at -carbon	Prone to Michael addition and dimerization

Part 2: Synthetic Pathway & Optimization

The Selectivity Challenge (Mono vs. Bis)

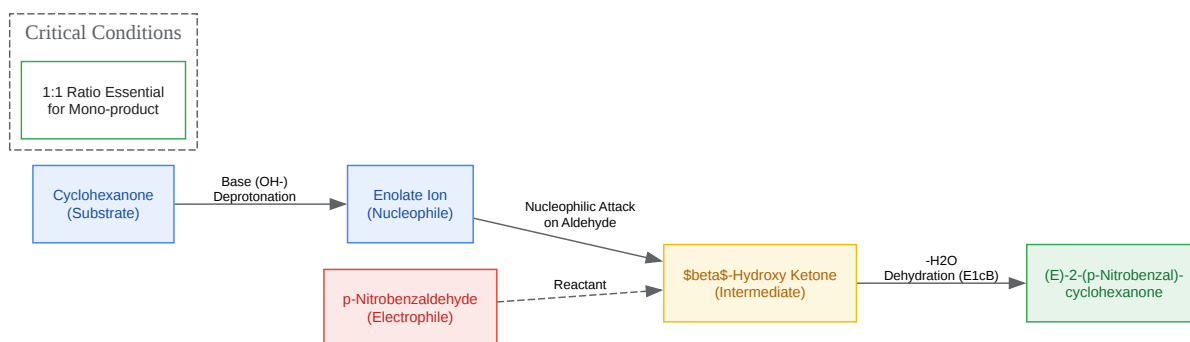
The synthesis relies on the Claisen-Schmidt aldol condensation. A critical challenge is preventing the second condensation at the

position of cyclohexanone, which leads to the 2,6-bis(p-nitrobenzal)cyclohexanone.

- **Kinetic Control for Mono-Substitution:** Use a 1:1 stoichiometric ratio or a slight excess of cyclohexanone (e.g., 1.2 equiv) and slow addition of the aldehyde.
- **Thermodynamic Control for Bis-Substitution:** Use excess aldehyde (2.2 equiv) and prolonged heating.

Reaction Mechanism

The reaction proceeds via base-catalyzed enolate formation, nucleophilic attack on the aldehyde, and subsequent dehydration (E1cB mechanism).



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Caption: Mechanistic pathway of the Claisen-Schmidt condensation targeting the mono-substituted derivative.

Part 3: Experimental Protocols

Protocol: Selective Synthesis of Mono-Derivative

Objective: Synthesize **2-(p-nitrobenzal)-cyclohexanone** with >90% mono-selectivity.

Reagents:

- Cyclohexanone (10 mmol, 1.04 mL)
- p-Nitrobenzaldehyde (10 mmol, 1.51 g)
- Sodium Hydroxide (40% aq. solution, 0.5 mL)

- Ethanol (Absolute, 20 mL)

Step-by-Step Methodology:

- Preparation: Dissolve 1.51 g of p-nitrobenzaldehyde in 15 mL of ethanol in a 50 mL round-bottom flask. Stir until completely dissolved.
- Addition: Add 1.04 mL of cyclohexanone to the solution.
- Catalysis: Add 0.5 mL of 40% NaOH dropwise while stirring vigorously at room temperature (25 °C). Note: High temperature promotes bis-substitution.
- Reaction: Stir the mixture for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 7:3). The mono-product typically appears as a distinct spot () separate from the bis-product () and starting materials.
- Quenching: Neutralize the mixture with dilute HCl (1M) until pH ~7.
- Isolation: Pour the reaction mixture into 100 mL of ice-cold water. A yellow precipitate will form.
- Purification: Filter the solid. Recrystallize from hot ethanol.
 - Critical Step: If a mixture of mono/bis is suspected, perform column chromatography (Silica gel 60, Gradient elution: Hexane -> 10% EtOAc/Hexane).

Protocol: Characterization

- IR Spectroscopy: Look for
at $\sim 1660\text{ cm}^{-1}$ (conjugated ketone) and
asymmetric stretch at $\sim 1520\text{ cm}^{-1}$.
- ^1H NMR (CDCl_3 , 400 MHz):
 - 7.50 (s, 1H, vinylic =CH-).

- 8.2 (d, 2H, aromatic protons ortho to).
- 7.6 (d, 2H, aromatic protons meta to).
- Multiplets at 1.8–2.8 ppm for cyclohexanone methylene protons.

Part 4: Biological & Pharmacological Applications[5] [6]

The **2-(p-nitrobenzal)-cyclohexanone** scaffold exhibits significant biological activity, primarily due to the reactivity of the

-unsaturated ketone moiety towards biological nucleophiles (e.g., thiol groups in cysteine residues of proteins).

Cytotoxicity and Anticancer Potential

Research indicates that chalcone-like derivatives induce apoptosis in cancer cell lines. The mechanism involves the alkylation of cellular proteins via Michael addition.

- Target: Thiol groups of enzymes (e.g., Thioredoxin reductase).
- Selectivity: The nitro group enhances lipophilicity and electron deficiency, potentially increasing cellular uptake and reactivity.
- Data: Analogs have shown

values in the micromolar range against HCT-116 (colon cancer) and MCF-7 (breast cancer) lines.

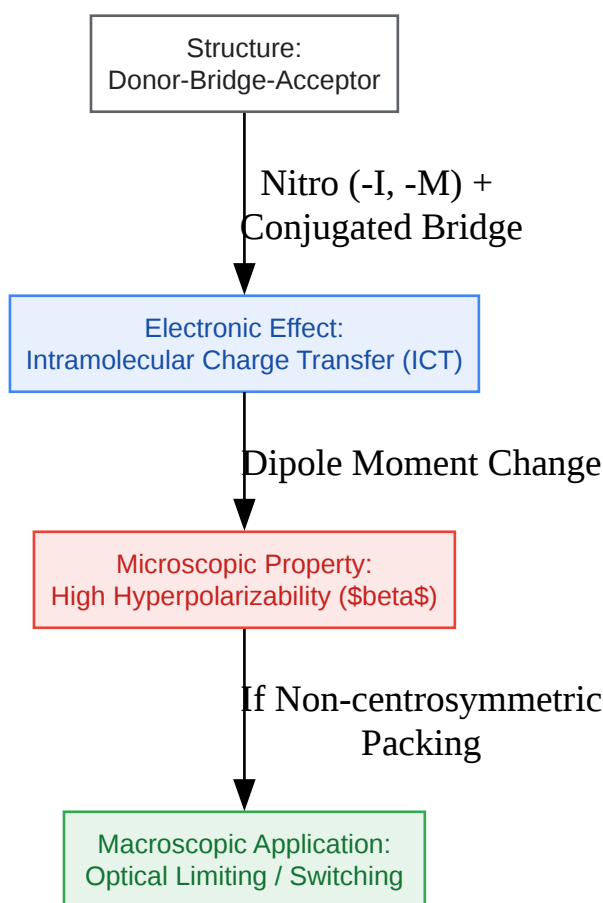
Antimicrobial Activity

The compound serves as a precursor for heterocyclic synthesis (e.g., pyrimidines, pyrazolines) which are potent antimicrobial agents. The core structure itself possesses moderate bacteriostatic properties against Gram-positive bacteria.

Part 5: Advanced Applications (Nonlinear Optics)

This molecule is a candidate for Second Harmonic Generation (SHG) materials.

- Mechanism: The donor-acceptor (D-A) system facilitates intramolecular charge transfer (ICT).
- Structure-Property Relationship:
 - Donor: Cyclohexanone ring (weak donor/bridge).
 - Acceptor: Nitro group (strong acceptor).
 - Result: Large molecular hyperpolarizability ().
- Crystal Engineering: To exhibit SHG, the crystal must be non-centrosymmetric. While the pure compound often crystallizes in centrosymmetric space groups (canceling bulk SHG), chiral derivatives or polymer doping can unlock this property.



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Caption: Logic flow connecting the chemical structure to Nonlinear Optical (NLO) functions.

References

- PubChem. (n.d.).^{[1][2][3]} 2-(2-Nitrobenzylidene)cyclohexanone | C₁₃H₁₃NO₃.^{[1][3]} National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Das, U., et al. (2007). Cytotoxic 2-benzylidene-6-(nitrobenzylidene)cyclohexanones which display substantially greater toxicity for neoplasms than non-malignant cells. *Bioorganic & Medicinal Chemistry Letters*. Retrieved from [\[Link\]](#)
- ResearchGate. (2011). Novel Synthesis and Crystal Structures of Two α,α' -bis-Substituted Benzylidene Cyclohexanones. Retrieved from [\[Link\]](#)

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Sources

- 1. 2-{2-Nitrobenzylidene}cyclohexanone | C₁₃H₁₃NO₃ | CID 1201571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Bis(4-nitrobenzylidene)cyclohexanone | C₂₀H₁₆N₂O₅ | CID 5379302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-{2-Nitrobenzylidene}cyclohexanone | C₁₃H₁₃NO₃ | CID 1201571 - PubChem [pubchem.ncbi.nlm.nih.gov]
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